

An In-depth Technical Guide to Tris(4-chlorophenyl) borate

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Compound of Interest

Compound Name: *Tris(4-chlorophenyl) borate*

CAS No.: 7359-58-2

Cat. No.: B1348241

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For Researchers, Scientists, and Drug Development Professionals

Authored by: [Your Name/Gemini], Senior Application Scientist

Abstract

Tris(4-chlorophenyl) borate, a triaryl borate ester, is a compound of interest in the field of organic and materials chemistry. This technical guide provides a comprehensive overview of its core chemical and physical properties, including its molecular weight and formula. Furthermore, it delves into its synthesis, potential applications derived from its inherent Lewis acidic character, and a comparative analysis with structurally related boranes. This document is intended to serve as a valuable resource for researchers and professionals engaged in chemical synthesis, catalysis, and materials science, offering both foundational knowledge and insights into its practical utility.

Core Molecular and Physical Properties

Tris(4-chlorophenyl) borate, also known as Boric Acid Tris(4-chlorophenyl) Ester, is characterized by the following fundamental properties.

Molecular Formula and Weight

The chemical identity of **Tris(4-chlorophenyl) borate** is defined by its molecular formula and weight, which are crucial for stoichiometric calculations in chemical reactions and for its characterization.

Property	Value	Source(s)
Molecular Formula	C ₁₈ H ₁₂ BCl ₃ O ₃	[1] [2]
Molecular Weight	393.45 g/mol	[1] [2]
CAS Number	7359-58-2	[1]

Physical Characteristics

The physical state and appearance of **Tris(4-chlorophenyl) borate** are important for its handling, storage, and application in various experimental setups.

Property	Description	Source(s)
Appearance	White or Colorless to Light yellow powder to lump to clear liquid.	[1]
Physical State (at 20°C)	Liquid	[1] [2]
Flash Point	210 °C	[1]

Spectroscopic Data

Structural confirmation of **Tris(4-chlorophenyl) borate** is typically achieved through nuclear magnetic resonance (NMR) spectroscopy. Commercial suppliers confirm the structure of their product using NMR.[\[1\]](#) Specific ¹H NMR spectral data for the compound is available in chemical databases.[\[3\]](#)

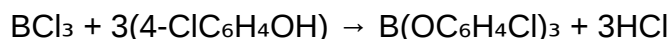
Synthesis of Tris(4-chlorophenyl) borate

While a specific, detailed experimental protocol for the synthesis of **Tris(4-chlorophenyl) borate** is not extensively documented in readily available literature, its preparation can be logically inferred from established methods for the synthesis of analogous aryl borate esters. Two primary synthetic routes are proposed.

Proposed Synthesis from Boron Trichloride and 4-Chlorophenol

A common and effective method for the preparation of triaryl borates involves the reaction of a corresponding phenol with boron trichloride (BCl_3).^[4] This reaction proceeds via the nucleophilic attack of the phenolic oxygen on the boron atom, with the subsequent elimination of hydrogen chloride.

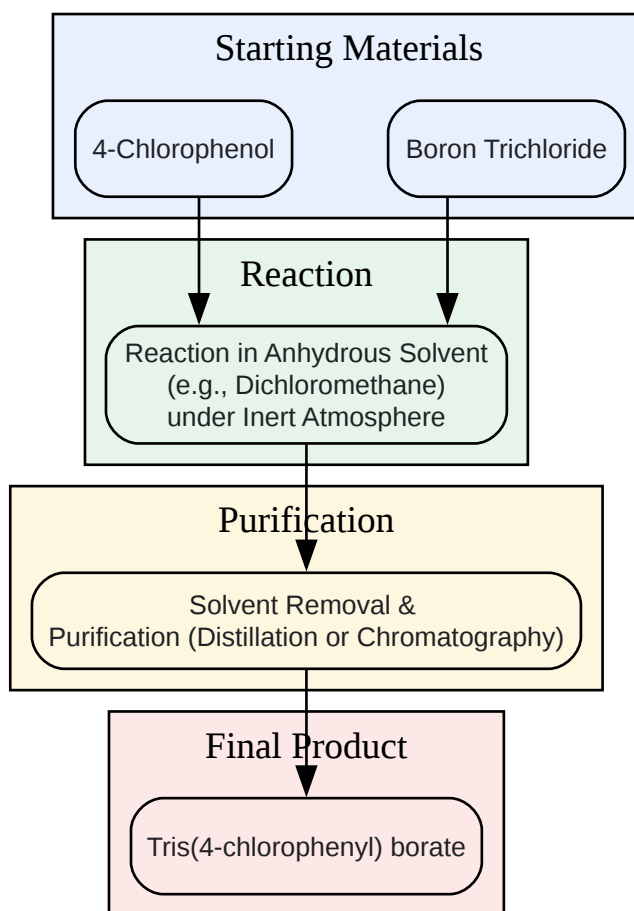
Reaction Scheme:



Conceptual Experimental Protocol:

- **Reaction Setup:** A solution of 4-chlorophenol (3 equivalents) in an anhydrous, inert solvent (e.g., dichloromethane or toluene) is prepared in a flame-dried, three-necked flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon).
- **Addition of Boron Trichloride:** The flask is cooled in an ice bath, and a solution of boron trichloride (1 equivalent) in the same solvent is added dropwise from the dropping funnel.
- **Reaction Progression:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and then heated to reflux to ensure the completion of the reaction. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up and Purification:** Upon completion, the reaction mixture is cooled to room temperature, and the solvent is removed under reduced pressure. The resulting crude product can be purified by vacuum distillation or column chromatography on silica gel to yield pure **Tris(4-chlorophenyl) borate**.

Diagram of Proposed Synthesis Workflow:



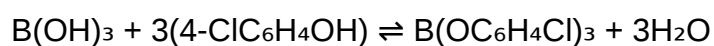
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Caption: Proposed workflow for the synthesis of **Tris(4-chlorophenyl) borate**.

Alternative Synthesis from Boric Acid and 4-Chlorophenol

An alternative, potentially more environmentally benign, method involves the direct esterification of boric acid with 4-chlorophenol.[5][6] This reaction typically requires azeotropic removal of water to drive the equilibrium towards the product.

Reaction Scheme:



Conceptual Experimental Protocol:

- **Reaction Setup:** Boric acid (1 equivalent) and 4-chlorophenol (3 equivalents) are combined in a round-bottom flask with a suitable solvent that forms an azeotrope with water (e.g., toluene). The flask is equipped with a Dean-Stark apparatus and a reflux condenser.
- **Azeotropic Distillation:** The mixture is heated to reflux, and the water generated during the reaction is continuously removed via the Dean-Stark trap.
- **Reaction Completion and Work-up:** Once the theoretical amount of water has been collected, the reaction is considered complete. The reaction mixture is then cooled, and the solvent is removed under reduced pressure.
- **Purification:** The crude product is purified as described in the previous method.

Lewis Acidity and Potential Applications

The chemical reactivity and potential applications of **Tris(4-chlorophenyl) borate** are intrinsically linked to the electron-deficient nature of the central boron atom, which imparts Lewis acidic properties to the molecule.

Understanding the Lewis Acidity

The Lewis acidity of triaryl borates is influenced by the electronic effects of the substituents on the aryl rings. The presence of electron-withdrawing groups, such as the chlorine atoms in **Tris(4-chlorophenyl) borate**, is expected to enhance the Lewis acidity of the boron center by reducing the electron-donating ability of the phenoxy oxygen atoms.

Studies on fluorinated triaryl borates have shown that increasing the number of electron-withdrawing fluorine atoms on the aryl rings generally leads to an increase in Lewis acidity.^[4]^[7]^[8]^[9] By analogy, the three chloro substituents in **Tris(4-chlorophenyl) borate** are anticipated to render it a moderately strong Lewis acid, likely more acidic than triphenyl borate but less acidic than its highly fluorinated counterparts like tris(pentafluorophenyl)borane.

Potential Applications in Catalysis

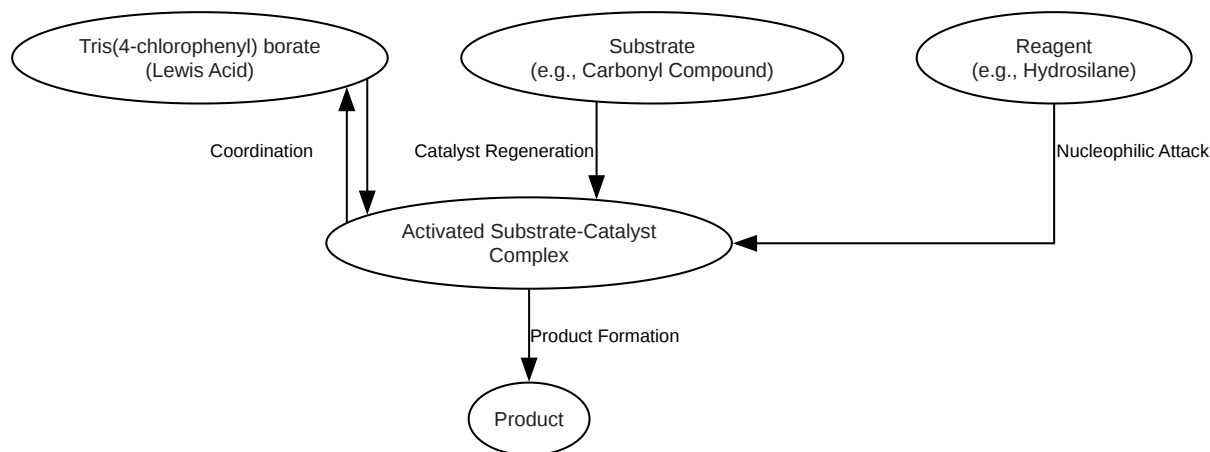
The Lewis acidic nature of **Tris(4-chlorophenyl) borate** suggests its potential utility as a catalyst in various organic transformations. Its structural relative, tris(pentafluorophenyl)borane

$\text{B}(\text{C}_6\text{F}_5)_3$, is a well-established and versatile Lewis acid catalyst for a wide range of reactions, including:

- Hydrosilylation: The reduction of carbonyl compounds and other functional groups.[10]
- Borylation: The introduction of boron-containing functional groups into organic molecules.[11]
- Polymerization: As a co-catalyst in olefin polymerization.[11]
- Frustrated Lewis Pair (FLP) Chemistry: For the activation of small molecules.[10]

While the catalytic activity of **Tris(4-chlorophenyl) borate** has not been as extensively explored as that of $\text{B}(\text{C}_6\text{F}_5)_3$, its Lewis acidity suggests it could be a viable, and potentially more cost-effective, catalyst for similar transformations, particularly those that do not require the exceptionally high Lewis acidity of the perfluorinated analogue.

Diagram of Potential Catalytic Cycle:



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Caption: A generalized catalytic cycle involving a Lewis acid like **Tris(4-chlorophenyl) borate**.

Conclusion

Tris(4-chlorophenyl) borate is a triaryl borate ester with well-defined molecular and physical properties. While specific synthetic protocols are not abundant in the literature, its preparation can be readily achieved through established methodologies for aryl borate ester synthesis. The presence of electron-withdrawing chlorine atoms on the phenyl rings confers a significant degree of Lewis acidity to the molecule, suggesting its potential as a catalyst in a variety of organic reactions. Further research into the catalytic applications of **Tris(4-chlorophenyl) borate** could unveil its utility as a practical and efficient alternative to more expensive or reactive Lewis acids. This guide provides a solid foundation for researchers and professionals to understand and explore the potential of this intriguing boron-containing compound.

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